

The Environmental Fate of 4-Fluorobiphenyl: A Technical Guide

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Compound of Interest

Compound Name: **4-Fluorobiphenyl**

Cat. No.: **B1198766**

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Introduction

4-Fluorobiphenyl (4-FBP) is a fluorinated aromatic compound that serves as a key intermediate in the synthesis of various pharmaceuticals, agrochemicals, and advanced materials such as liquid crystals.^[1] Its introduction into the environment, either through manufacturing processes or as a metabolite of more complex compounds, necessitates a thorough understanding of its environmental fate and persistence. This technical guide provides a comprehensive overview of the current knowledge regarding the environmental distribution, degradation, and potential for accumulation of **4-Fluorobiphenyl**.

Physicochemical Properties

The environmental behavior of a chemical is largely governed by its physicochemical properties. These properties influence its partitioning between air, water, soil, and biota. A summary of the key physicochemical properties of **4-Fluorobiphenyl** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₁₂ H ₉ F	[1]
Molecular Weight	172.20 g/mol	[1]
Melting Point	75-79 °C	
Boiling Point	253.0 °C	[2]
Water Solubility	Insoluble	[2]
Vapor Pressure	0.00901 mmHg at 25°C	[1]
Log Octanol-Water Partition Coefficient (Log K _{ow})	3.91 - 4.1	[1] [2]

Table 1: Physicochemical Properties of **4-Fluorobiphenyl**

Environmental Fate and Transport

The environmental fate of **4-Fluorobiphenyl** is determined by a combination of transport and degradation processes, including volatilization, sorption, biodegradation, and photodegradation.

Volatilization

With a moderate vapor pressure, **4-Fluorobiphenyl** has the potential to volatilize from contaminated soil and water surfaces. The Henry's Law Constant, which describes the partitioning of a chemical between air and water, is a key parameter for assessing its volatilization potential. While experimental data for 4-FBP is limited, estimation models can provide valuable insights.

Sorption

The high Log K_{ow} value of **4-Fluorobiphenyl** suggests a strong tendency to sorb to organic matter in soil and sediment. This process can reduce its bioavailability for microbial degradation and its mobility in the environment. The soil organic carbon-water partitioning coefficient (K_{oc}) is used to quantify this sorption potential.

Environmental Fate Parameter	Estimated Value	Estimation Method
Henry's Law Constant	2.5×10^{-4} atm-m ³ /mol	EPI Suite™
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	1,380 L/kg	EPI Suite™ (from Log Kow)

Table 2: Estimated Environmental Partitioning Parameters for **4-Fluorobiphenyl**

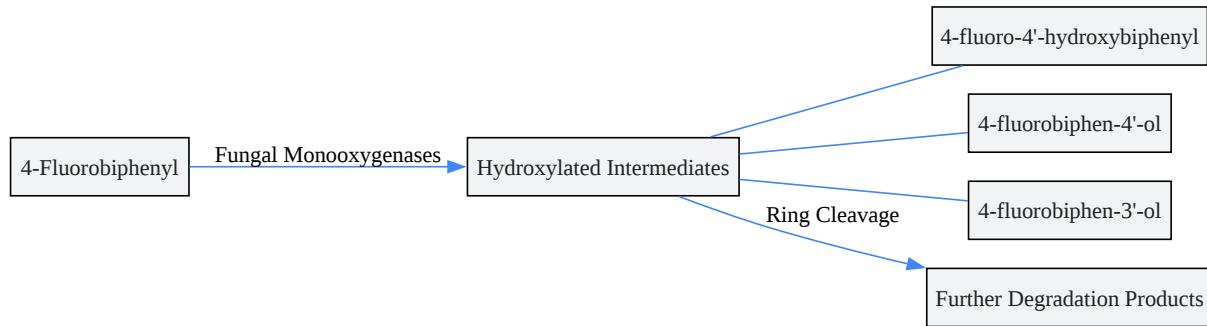
Degradation Processes

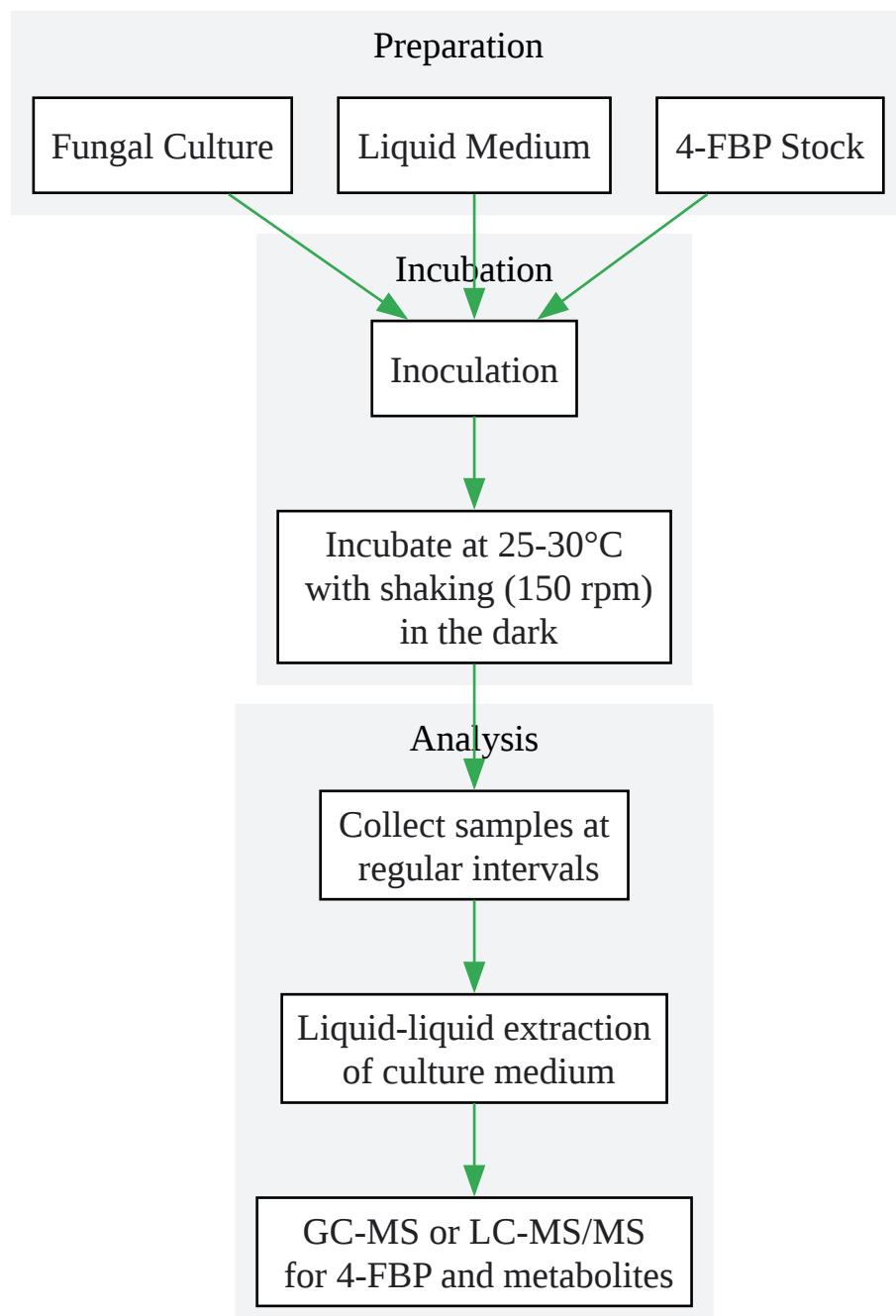
Biodegradation

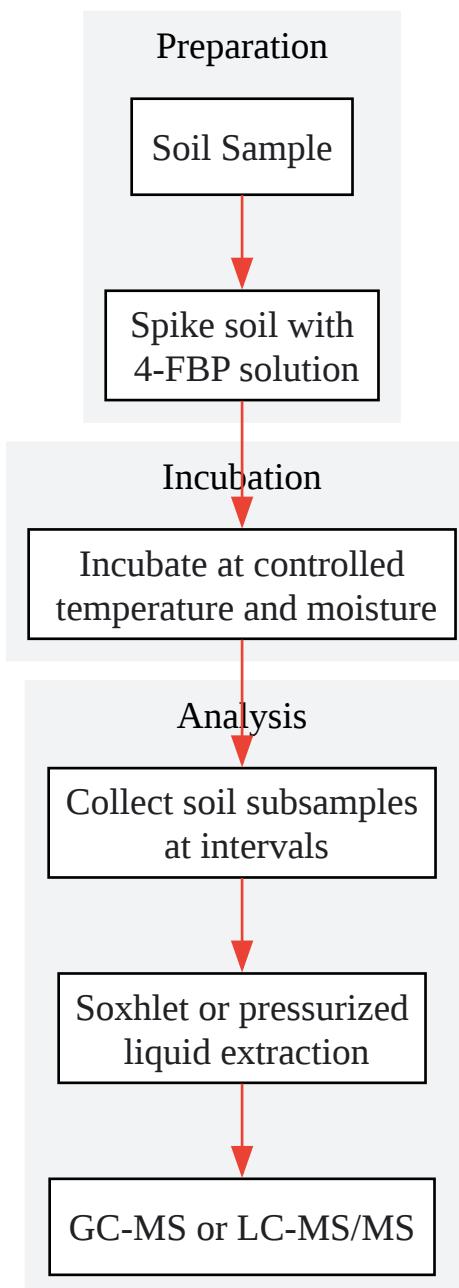
Biodegradation is a primary mechanism for the environmental breakdown of **4-Fluorobiphenyl**. Several microbial species, particularly fungi, have been shown to metabolize this compound.

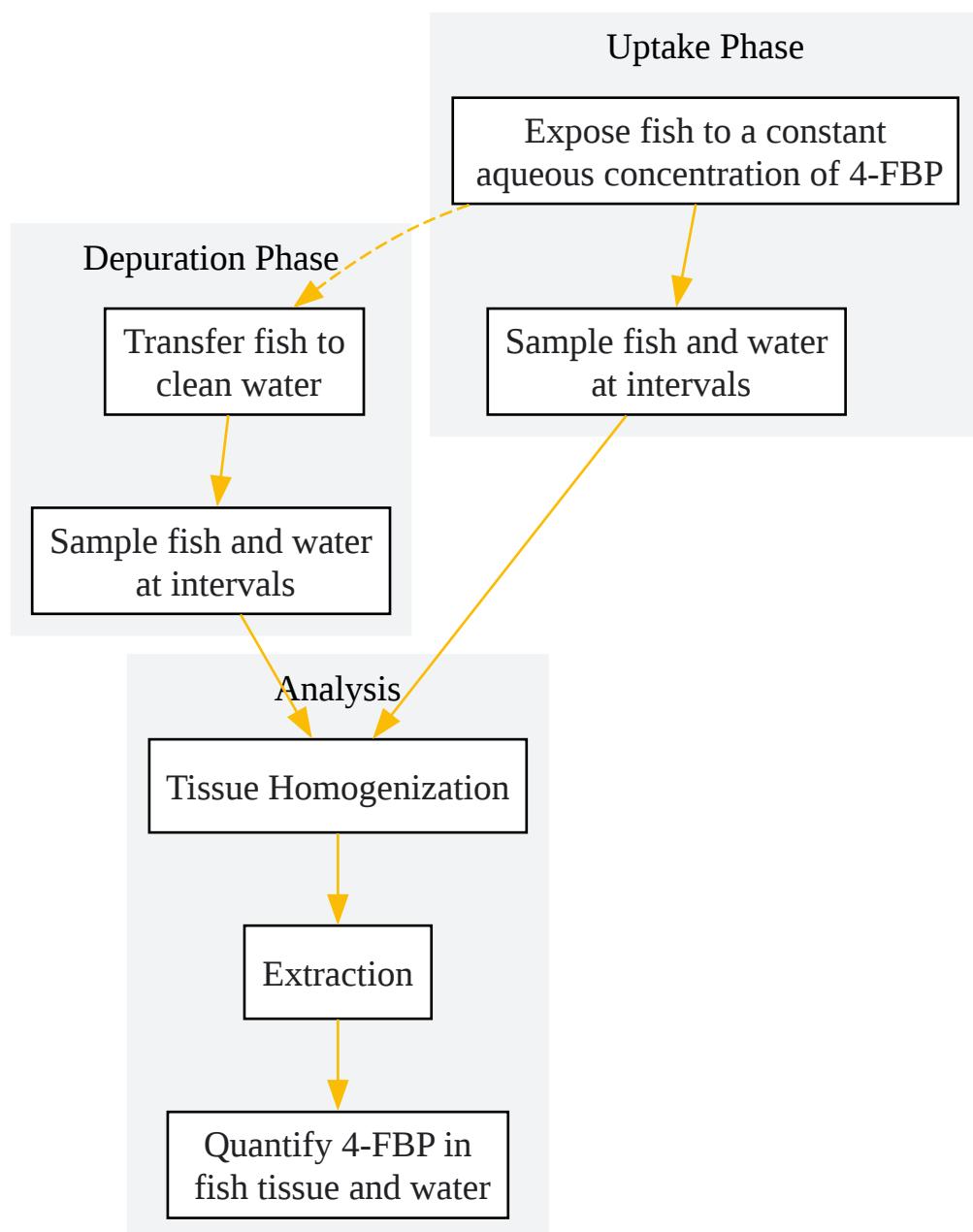
Fungal Degradation:

Studies have demonstrated the capability of various mycorrhizal fungi, such as *Tylospora fibrillosa*, to degrade **4-Fluorobiphenyl**.^[3] The primary metabolic pathway involves hydroxylation of the biphenyl rings, leading to the formation of metabolites such as 4-fluoro-4'-hydroxybiphenyl, 4-fluorobiphen-4'-ol, and 4-fluorobiphen-3'-ol.^{[3][4]} The fungus *Cunninghamella elegans* is also known to transform **4-Fluorobiphenyl** into mono- and dihydroxylated products.^[4]







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